

# TPU-0037C solubility in ethanol and methanol for lab use

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## Compound of Interest

Compound Name: **TPU-0037C**

Cat. No.: **B15569705**

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## Application Notes and Protocols for TPU-0037C

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**TPU-0037C** is a novel antibiotic with significant activity against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA). As a structural analogue of lydicamycin, it belongs to the non-ribosomal peptide synthetase-polyketide synthase (NRPS-PKS) hybrid family of natural products. These application notes provide detailed information on the solubility of **TPU-0037C** in ethanol and methanol, along with protocols for its preparation for laboratory use.

## Physicochemical Properties

Property	Value
Molecular Formula	C <sub>46</sub> H <sub>72</sub> N <sub>4</sub> O <sub>9</sub>
Molecular Weight	825.1 g/mol
Appearance	Colorless film
Purity	>95%

## Solubility Data

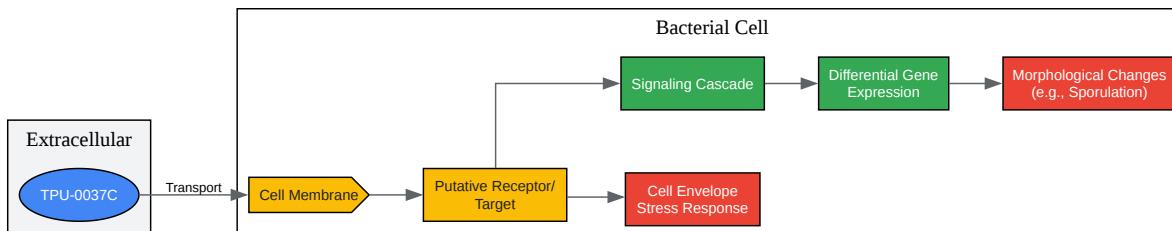
Quantitative solubility data for **TPU-0037C** in ethanol and methanol is not extensively published. However, available information indicates that it is soluble in both solvents. It is recommended to determine the precise solubility for specific experimental needs empirically.

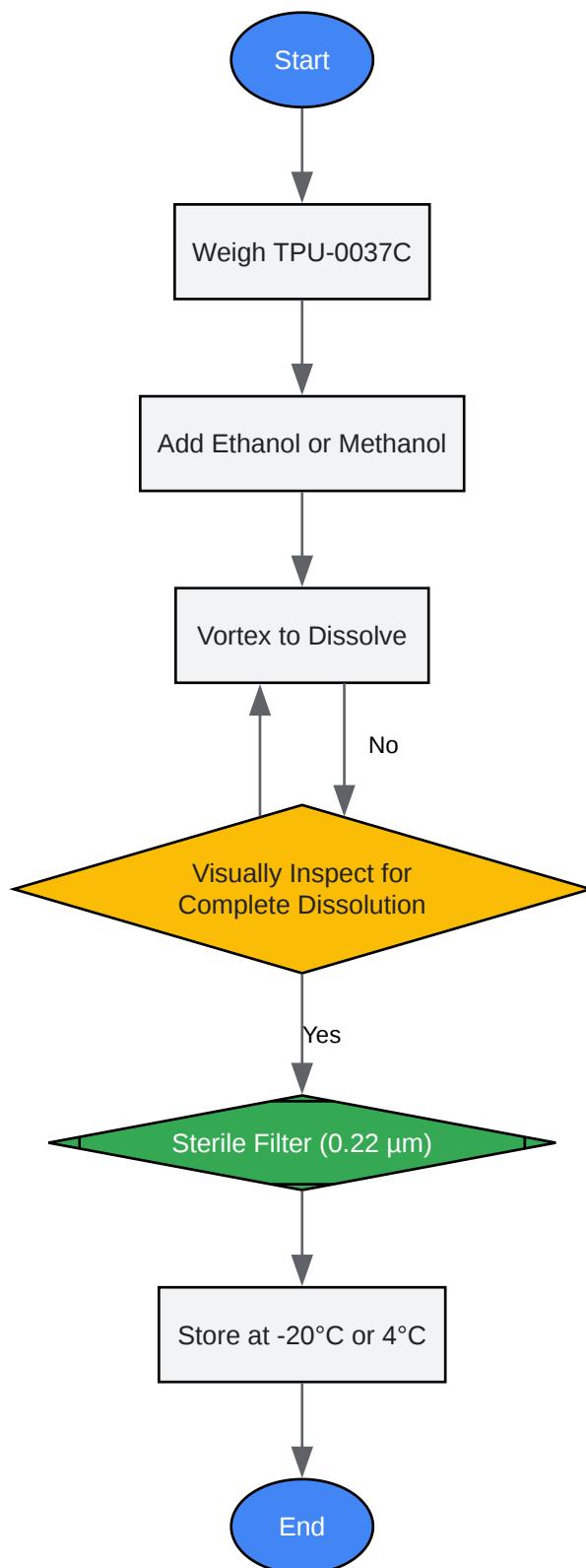
Solvent	Qualitative Solubility	Quantitative Solubility (at 25°C)
Ethanol	Soluble	Data not available. Recommended to determine empirically.
Methanol	Soluble	Data not available. Recommended to determine empirically.
DMSO	Soluble	Data not available.
DMF	Soluble	Data not available.

## Biological Activity and Inferred Signaling Pathway

**TPU-0037C**, being a congener of lydicamycin, is understood to exert its antibiotic effects on Gram-positive bacteria. While the precise molecular targets are a subject of ongoing research, studies on lydicamycins suggest that they can induce morphological changes and sporulation in certain actinobacteria. This indicates an interaction with bacterial signaling pathways that regulate cell development and stress responses. Transcriptomic analyses of bacteria treated with lydicamycin have shown differential expression of genes involved in the development of aerial mycelium and sporulation, as well as genes related to cell envelope stress.

The following diagram illustrates a conceptual signaling pathway based on the known effects of the lydicamycin family of compounds.



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